

A Comparative Guide to Pan-TEAD Inhibitors: Benchmarking TEAD-IN-11

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Compound of Interest

Compound Name: TEAD-IN-11

Cat. No.: B12362985

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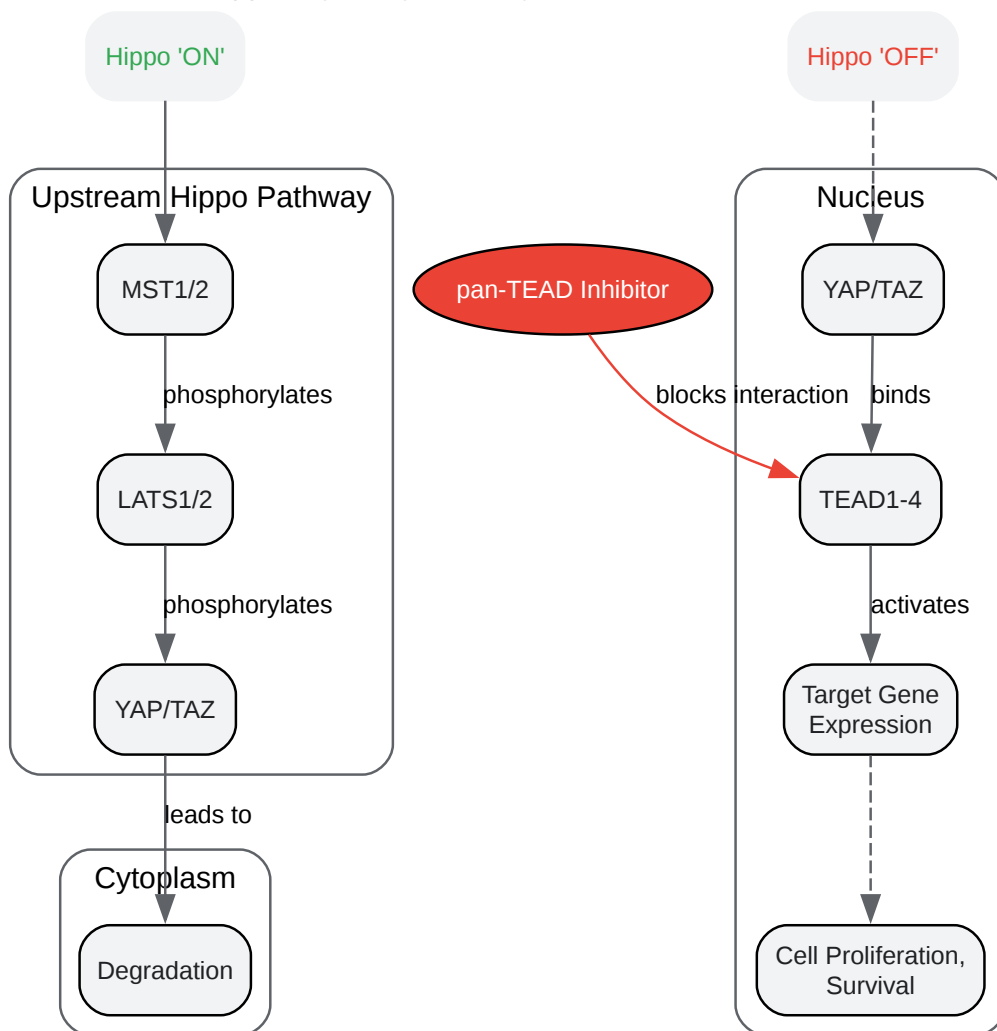
For Researchers, Scientists, and Drug Development Professionals

The transcriptional enhanced associate domain (TEAD) family of proteins (TEAD1-4) represents a critical node in the Hippo signaling pathway, which is a key regulator of organ size, cell proliferation, and apoptosis. Dysregulation of the Hippo pathway and subsequent activation of TEAD-mediated transcription are implicated in the development and progression of various cancers. This has spurred the development of inhibitors that target the interaction between TEAD proteins and their co-activators, YAP and TAZ. This guide provides a comparative analysis of **TEAD-IN-11** against other notable pan-TEAD inhibitors, supported by available experimental data, detailed methodologies, and visual representations of key biological and experimental processes.

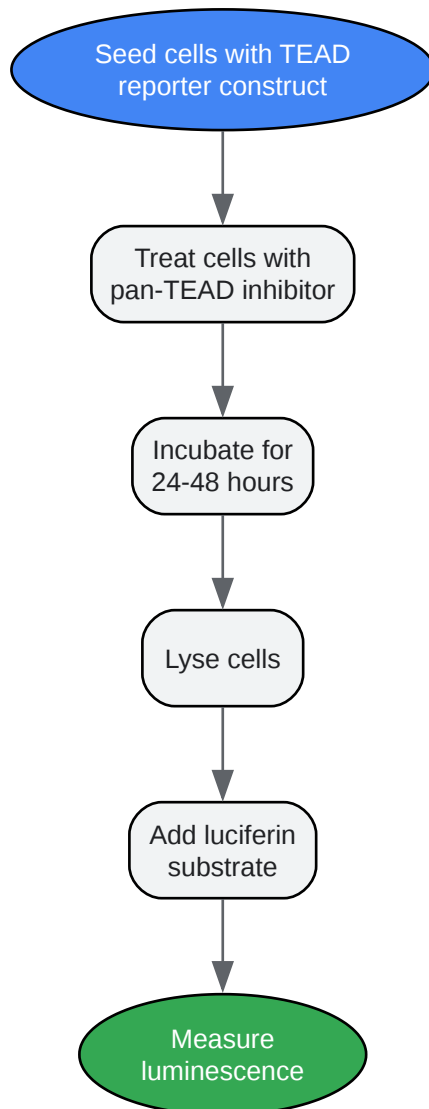
Mechanism of Action of Pan-TEAD Inhibitors

TEAD transcription factors require binding to co-activators, primarily YAP and TAZ, to initiate the transcription of genes that promote cell growth and inhibit apoptosis.[1] Pan-TEAD inhibitors are small molecules designed to disrupt this crucial protein-protein interaction. A prevalent strategy for pan-TEAD inhibition is the targeting of a conserved lipid pocket on the TEAD surface. Covalent or non-covalent binding of inhibitors to a cysteine residue within this pocket can allosterically prevent the binding of YAP/TAZ or inhibit the auto-palmitoylation of TEADs, a post-translational modification essential for their stability and interaction with co-activators.[2][3][4]

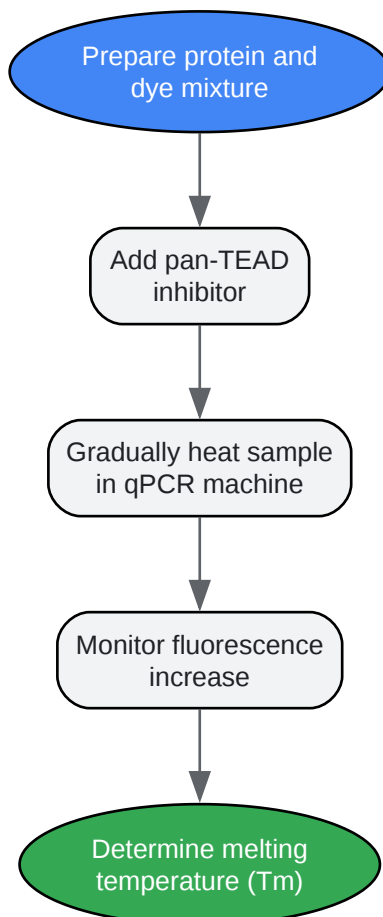
Hippo Signaling Pathway and TEAD Inhibition



TEAD Luciferase Reporter Assay Workflow



Thermal Shift Assay (TSA) Workflow



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References

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